

(4-Ethynylphenyl)methanamine molecular weight and formula

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Compound of Interest

Compound Name: (4-Ethynylphenyl)methanamine

Cat. No.: B170253

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An In-depth Technical Guide on (4-Ethynylphenyl)methanamine

This guide provides core technical data on the chemical compound **(4-Ethynylphenyl)methanamine**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental properties of **(4-Ethynylphenyl)methanamine**, including its molecular formula and weight, are essential for any research or development application. These values are derived from its atomic composition.

| Property | Value | Source |
|-------------------|---------------------------------|-----------------------------------------------------------------------------------------------------|
| Molecular Formula | C ₉ H ₉ N | [1] [2] [3] [4] [5] |
| Molecular Weight | 131.17 g/mol | [1] [2] |
| Monoisotopic Mass | 131.0735 Da | [5] |

Chemical Structure and Identifiers

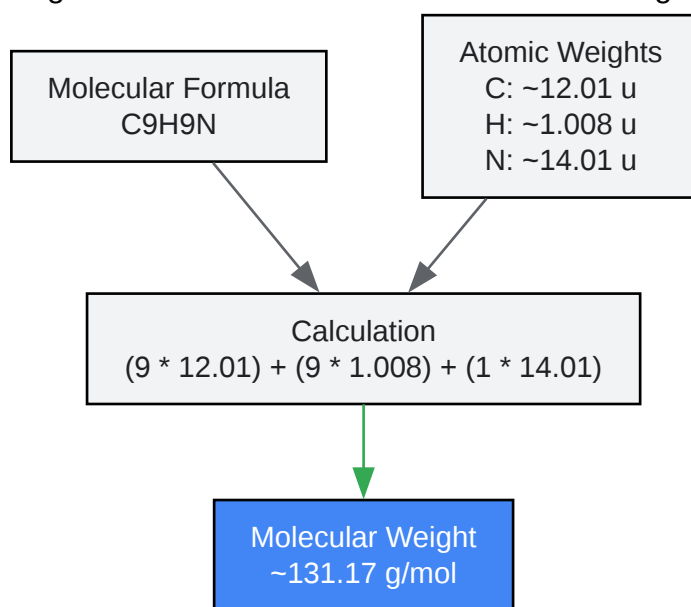
A clear understanding of the compound's structure and its standardized identifiers is crucial for accurate documentation and database searches.

| Identifier Type | Identifier |
|-----------------|---------------------------------|
| IUPAC Name | (4-ethynylphenyl)methanamine |
| CAS Number | 197844-23-8 |
| PubChem CID | 16124779 |
| SMILES | <chem>C#CC1=CC=C(CN)C=C1</chem> |
| InChIKey | JQYMHUXNIQEVSX-UHFFFAOYSA-N |

Logical Relationship of Properties

The relationship between the molecular formula and the calculation of its molecular weight is a foundational concept in chemistry. The diagram below illustrates this straightforward logical flow.

Logical Flow: From Formula to Molecular Weight



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Caption: Derivation of Molecular Weight from Formula.

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